

# 1,5-Dibromo-2,4-pentanedione in cross-coupling reactions

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 1,5-Dibromo-2,4-pentanedione

CAS No.: 68864-57-3

Cat. No.: S1497792

[Get Quote](#)

## Chemical Profile and Synthetic Routes

The compound **1,5-Pentanedione, 2,4-dibromo-1,5-diphenyl-** (CAS No. 56568-43-5) has the molecular formula  $C_{17}H_{14}Br_2O_2$  and a molecular weight of 410.105 g/mol [1]. Its canonical SMILES is C1=CC=C(C=C1)C(=O)C(CC(C(=O)C2=CC=CC=C2)Br)Br [1].

The table below summarizes the general synthetic routes identified for this compound from the literature [1]:

| Method | Reagents/Conditions                      | Notes |
|--------|--|-------|
| 1      | Bromine; in tetrachloromethane; at 60 °C | -     |
| 2      | Chloroform; bromine; higher-melting form | -     |
| 3      | Chloroform; bromine; lower-melting form  | -     |

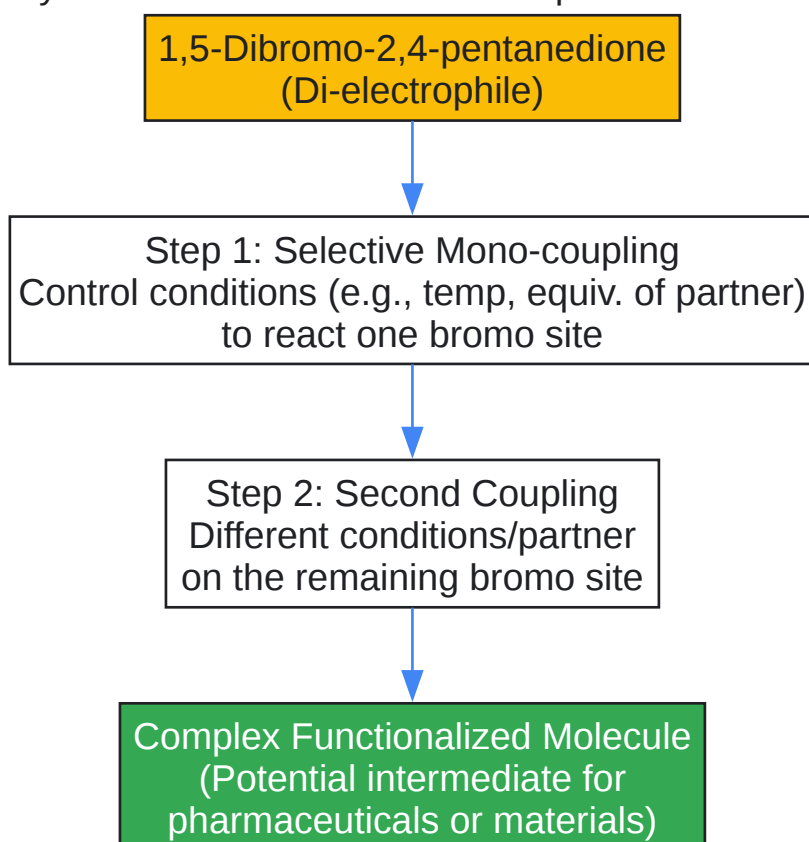
## Potential in Cross-Coupling Chemistry

While direct examples are unavailable, insights from related chemistry suggest potential applications. The two bromine atoms on the 2,4-positions make it a potential **di-electrophile**, suitable for sequential or double

cross-coupling reactions to create complex molecular architectures [1].

This reactivity could be analogous to other dihalogenated systems used in synthesis. For instance, **2,5-dibromothiophene** is used in **palladium-catalyzed direct (di)heteroarylation** to construct conjugated materials [2]. Similarly, **copper-catalyzed asymmetric coupling reactions** are powerful tools for forming C–C and carbon–heteroatom bonds, often used in the synthesis of natural products and chiral ligands [3]. The following diagram outlines a general workflow for utilizing a di-electrophilic compound like **1,5-Dibromo-2,4-pentanedione** in a synthetic campaign.

### Synthetic Workflow for Di-electrophilic Substrate



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. , 1 - 5 , Pentanedione , 2 - 4 - dibromo , 1 -diphenyl- | lookchem 5 [lookchem.com]
2. BJOC - Palladium - catalyzed , 2 -diheteroarylation of... 5 [beilstein-journals.org]
3. Recent advances in copper - catalyzed asymmetric coupling reactions [beilstein-journals.org]

To cite this document: Smolecule. [1,5-Dibromo-2,4-pentanedione in cross-coupling reactions].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1497792#1-5-dibromo-2-4-pentanedione-in-cross-coupling-reactions>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)